

A Comparative Performance Analysis of Tetraboric Acid-Based Glazes

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Compound of Interest

Compound Name: Tetraboric acid

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The shift towards safer and more environmentally friendly materials has led to the widespread adoption of **tetraboric acid** and other borates as primary fluxes in ceramic glazes, largely replacing traditional lead-based formulations. This guide provides an objective comparison of the performance of **tetraboric acid**-based glazes against common alternatives, supported by experimental data from various studies.

Executive Summary

Tetraboric acid (H_3BO_3), as a source of boric oxide (B_2O_3), acts as a crucial flux and network former in ceramic glazes. It effectively lowers the melting temperature, reduces the coefficient of thermal expansion to ensure a good fit with the ceramic body, and enhances chemical durability and mechanical strength. Compared to lead-based glazes, borate glazes offer a significantly safer profile without compromising on key performance characteristics such as gloss and stability. Other lead-free alternatives, such as those based on bismuth, are also being explored, with performance often enhanced by the inclusion of boron.

Performance Comparison: Tetraboric Acid-Based vs. Alternative Glazes

The following tables summarize quantitative data from various studies, comparing key performance metrics of different glaze formulations. Disclaimer: The data is compiled from

multiple sources and may not be directly comparable due to variations in base glaze compositions and testing conditions.

Table 1: Thermal and Mechanical Properties

Glaze Type	B ₂ O ₃ Content (mol%)	Alternative Flux	Coefficient of Thermal Expansion (CTE)	Vickers Hardness (HV)	Flexural Strength (MPa)	Reference
Lead-Free Borosilicate	~30	-	Lower than lead-based glazes	Comparable to lead-based	N/A	[1]
Bismuth-Borosilicate	30	Bi ₂ O ₃	Comparable to lead-based	Comparable to lead-based	N/A	[1]
3D-Printed Resin (Control)	0	-	N/A	32.47 ± 3.07	N/A	[2]
3D-Printed Resin + 1% Boric Acid	1% (w/w)	-	N/A	32.85 ± 3.76	N/A	[2]
3D-Printed Resin + 2% Boric Acid	2% (w/w)	-	N/A	37.19 ± 9.47	N/A	[2]
3D-Printed Resin + 3% Boric Acid	3% (w/w)	-	N/A	39.74 ± 8.34	177.92 ± 38.58	[2]

Table 2: Chemical Durability and Aesthetic Properties

Glaze Type	B ₂ O ₃ Content	Flux Ratio (R ₂ O:RO)	Dishwasher Cycles	Gloss Degradation (%)	Initial Gloss (GU)	Reference
Lead-Free Borate	0.3 (UMF)	0.5:0.5	64	10.79	>45	[3]
Lead-Free Borate	0.5 (UMF)	0.5:0.5	64	11.68	>45	[3]
Lead-Free Borate	N/A	0.3:0.7	64	0	58.7	[3]
Lead-Free Borate	N/A	0.1:0.9	64	2.8	68.8	[3]
Lead-Based	N/A	N/A	N/A	N/A	High	[4] [5]
Bismuth-Based	~30 mol%	N/A	N/A	N/A	High	[6]

Experimental Protocols

Detailed methodologies for key experiments are crucial for the accurate assessment of glaze performance. The following are summaries of standard testing protocols.

Thermal Expansion Measurement

- Objective: To determine the coefficient of thermal expansion (CTE) of the glaze to ensure it is compatible with the ceramic body, preventing defects like crazing or shivering.
- Methodology (based on dilatometry):
 - A sample of the fired glaze is prepared, typically as a small bar.
 - The sample is placed in a dilatometer.
 - The sample is heated at a controlled rate over a specified temperature range.

- The change in length of the sample with temperature is continuously measured.
- The CTE is calculated from the slope of the length versus temperature curve.

Chemical Resistance Testing (ISO 10545-13)

- Objective: To assess the resistance of the glaze surface to chemical attack from various substances.
- Methodology:
 - Glazed tile samples are prepared.
 - The surfaces are exposed to a range of test solutions, including:
 - Household chemicals (e.g., ammonium chloride solution).
 - Swimming pool salts (e.g., sodium hypochlorite solution).
 - Acids and alkalis of low and high concentrations (e.g., hydrochloric acid, citric acid, potassium hydroxide).
 - The duration of exposure is typically 24 hours for household chemicals and can be longer for acids and alkalis.
 - After exposure, the samples are rinsed and dried.
 - The surfaces are visually inspected for any changes, such as staining, discoloration, or loss of gloss. The classification of resistance is based on the extent of these changes.

Mechanical Hardness Testing (Vickers Hardness)

- Objective: To quantify the surface hardness and scratch resistance of the glaze.
- Methodology:
 - A polished, flat sample of the glazed surface is prepared.

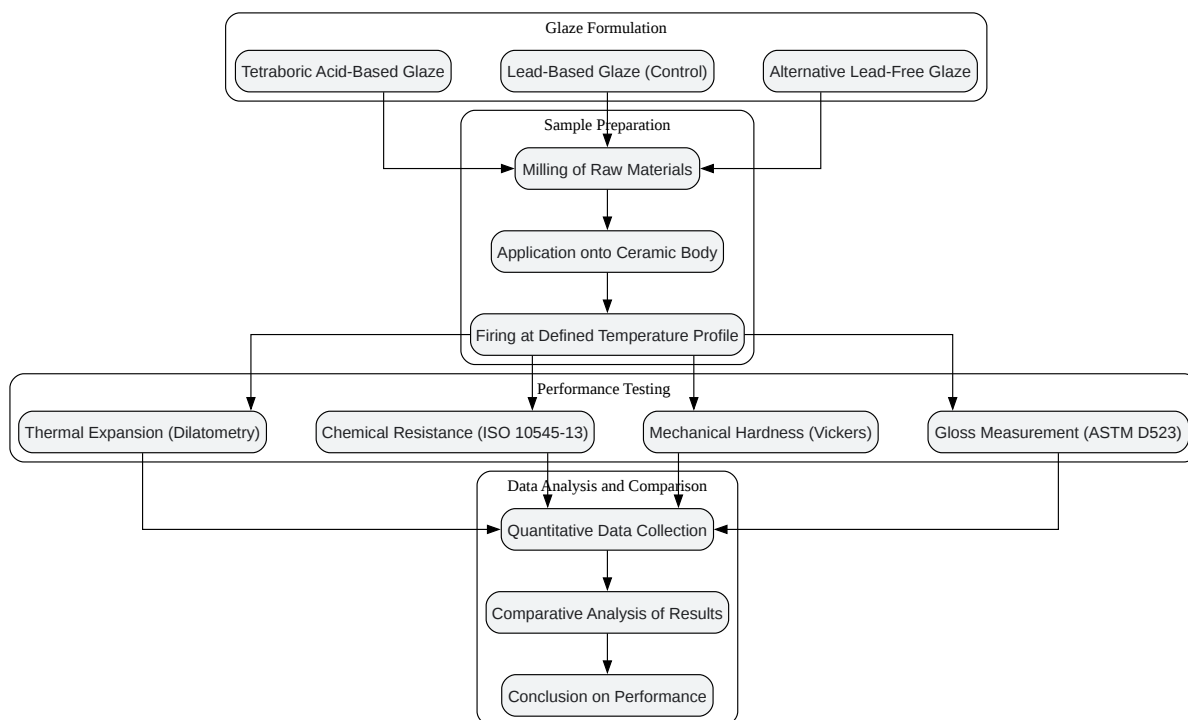
- A Vickers hardness tester is used, which employs a diamond indenter in the shape of a square-based pyramid.
- A specific load is applied to the indenter for a set duration, pressing it into the glaze surface.
- After the load is removed, the dimensions of the resulting indentation are measured using a microscope.
- The Vickers hardness number (HV) is calculated based on the applied load and the surface area of the indentation.

Gloss Measurement (ASTM D523)

- Objective: To measure the specular gloss of the glaze, which relates to its shininess and reflective properties.
- Methodology:
 - A glossmeter is calibrated using a standard of known gloss value.
 - The instrument projects a beam of light at a fixed angle onto the glaze surface.
 - A detector measures the amount of light reflected at the same angle.
 - The gloss is reported in Gloss Units (GU) relative to the standard. Measurements are typically taken at angles of 20°, 60°, or 85°, depending on the gloss level of the surface.

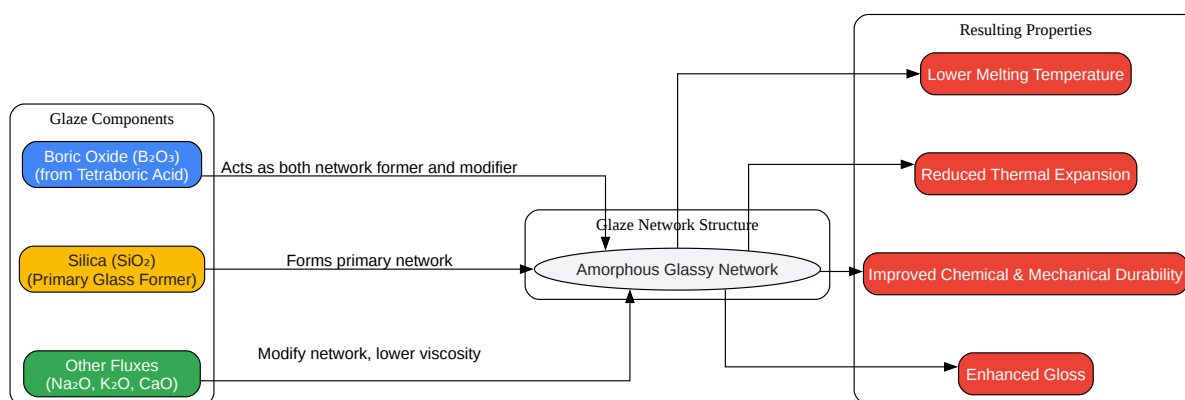
Experimental Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the logical flow of a typical glaze performance comparison study and the role of boric oxide in the glaze structure.



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Caption: Workflow for comparative performance evaluation of ceramic glazes.



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Caption: Role of boric oxide in the formation and properties of ceramic glazes.

Conclusion

Tetraboric acid-based glazes present a compelling alternative to traditional lead-based formulations, offering a superior safety profile while maintaining, and in some aspects enhancing, key performance characteristics. The inclusion of boric oxide is instrumental in achieving glazes with low melting temperatures, reduced thermal expansion, and excellent chemical and mechanical durability. While other lead-free alternatives exist, borates are often a key component in these formulations as well, highlighting their critical role in modern ceramic glaze technology. Further research focusing on direct, side-by-side comparisons under identical conditions would be beneficial for a more definitive quantitative analysis.

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References

- 1. researchgate.net [researchgate.net]
- 2. Effect of boric acid on the color stability and mechanical properties of 3D-printed permanent resins - PMC [pmc.ncbi.nlm.nih.gov]
- 3. wiki.glazy.org [wiki.glazy.org]
- 4. researchgate.net [researchgate.net]
- 5. Lead in Ceramic Glazes [digitalfire.com]
- 6. mdpi.com [mdpi.com]
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